

Proper Disposal Procedures: 2-Chloro-N-ethyl-N-phenylacetamide[1][2]

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: 2-chloro-N-ethyl-N-phenylacetamide

CAS No.: 39086-61-8

Cat. No.: B1593822

[Get Quote](#)

-Chloroacetamides

Executive Summary & Immediate Action

2-chloro-N-ethyl-N-phenylacetamide belongs to the

-chloroacetamide class of chemicals.[1] It is a potent alkylating agent (electrophile) and a likely skin sensitizer.[1]

CRITICAL DISPOSAL DIRECTIVE:

- NEVER dispose of this compound down the drain.[1]
- NEVER mix with non-halogenated solvents (e.g., Acetone, Methanol) if your facility segregates waste streams; this compound renders the entire container "Halogenated." [1]
- PRIMARY WASTE STREAM: Halogenated Organic Waste (High BTU Incineration).[1]

Hazard Profile & Mechanistic Justification

To handle this chemical safely, you must understand why it is hazardous.[1]

- The Warhead (The Chlorine): The chlorine atom at the -position (adjacent to the carbonyl) activates the carbon, making it highly susceptible to nucleophilic attack (reaction).[1]
- Biological Target: In biological systems, DNA bases and protein residues (specifically cysteine thiols and lysine amines) act as nucleophiles.[1] This compound will permanently alkylate these biomolecules, leading to cytotoxicity and sensitization.[1]
- Environmental Impact: As a halogenated organic, it resists biodegradation and can be toxic to aquatic life.[1]

Property	Value/Description
Chemical Class	-Chloroacetamide / Chloroacetanilide
Reactivity	Electrophilic Alkylating Agent
Primary Hazard	Skin Sensitization / Irritant / Potential Carcinogen
Flash Point	C (typically, dependent on solvent)
Waste Code (RCRA)	Not P/U listed by name; classify as D001 (if in flammable solvent) and Toxic (Halogenated).[1]

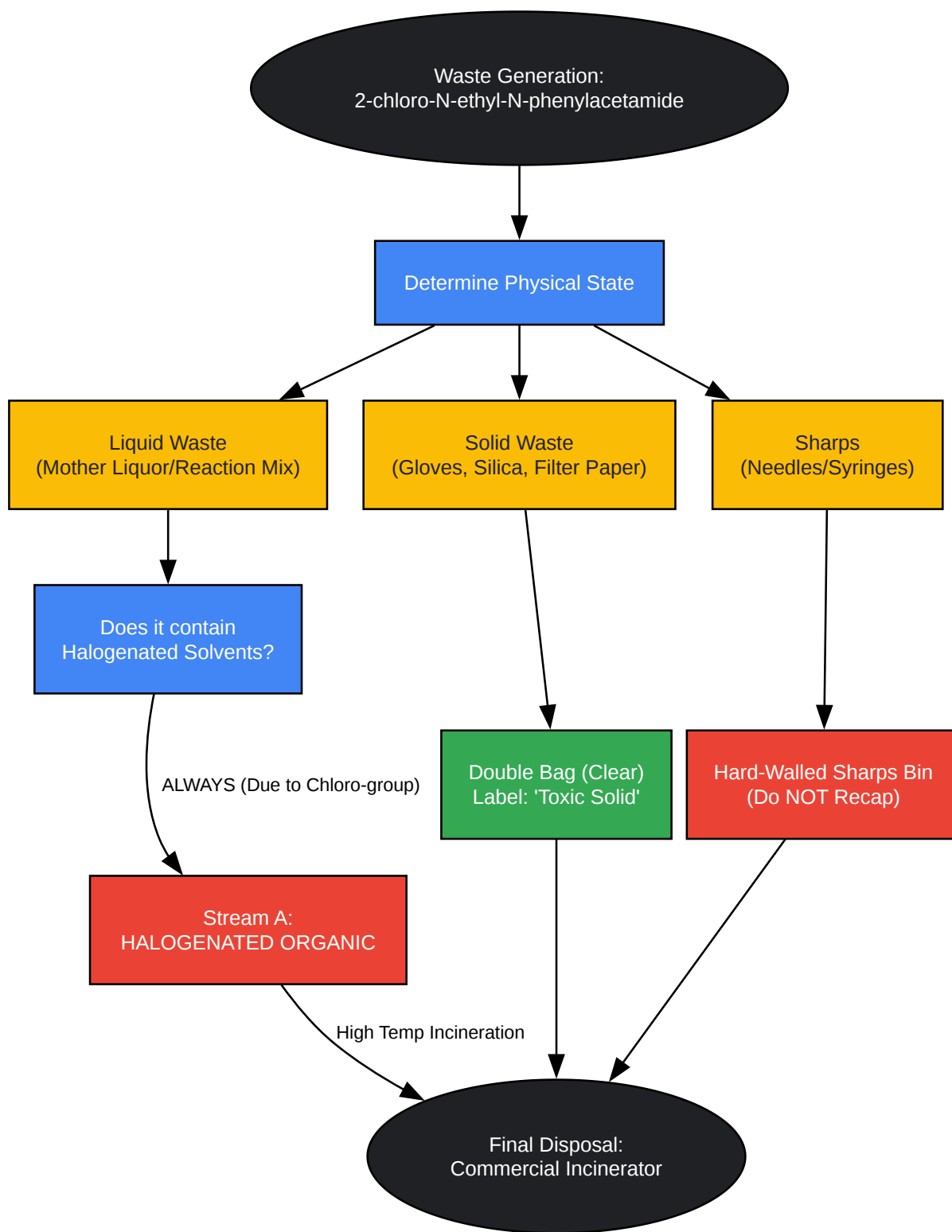
Personal Protective Equipment (PPE) Matrix

This compound can penetrate standard nitrile gloves over time.[1] A "Self-Validating" safety system requires double-gloving with a visual breakthrough indicator.[1]

Protection Zone	Required Equipment	Rationale
Ocular	Chemical Splash Goggles	Prevent corneal alkylation.[1] Safety glasses are insufficient for liquid handling.[1]
Dermal (Hands)	Double Nitrile (min 5 mil outer) OR Silver Shield/Laminate	Chloroacetamides permeate thin nitrile.[1] Double gloving provides a "time buffer" for removal.[1]
Respiratory	Fume Hood (Face Velocity >100 fpm)	Inhalation of aerosols causes respiratory sensitization.[1]
Body	Lab Coat (Buttoned) + Chemical Apron	Protects street clothes from splashes during waste transfer. [1]

Disposal Workflow & Decision Tree

The following protocol defines the segregation logic. This system prevents cross-contamination of cheaper "non-halogenated" waste streams with this expensive-to-dispose halogenated compound.[1]



[Click to download full resolution via product page](#)

Figure 1: Decision tree for segregating **2-chloro-N-ethyl-N-phenylacetamide** waste. Note that the presence of the chlorine atom automatically classifies liquid mixtures as "Halogenated."^[1]

Detailed Disposal Protocols

Scenario A: Liquid Waste (Reaction Mixtures & Mother Liquors)

Principle: The chlorine atom makes this waste "Halogenated" regardless of the solvent used.^[1]

- Select Container: Use a chemically resistant High-Density Polyethylene (HDPE) or Glass container.^[1] Amber glass is preferred if the compound is light-sensitive (common for aromatic amines).^[1]
- Labeling: Apply a hazardous waste label immediately.^[1]
 - Constituents: Write "Halogenated Solvent Waste" AND list "**2-chloro-N-ethyl-N-phenylacetamide** (< X%)".^[1]
 - Hazard Checkboxes: Check "Toxic" and "Irritant".^[1]
- Transfer: Use a funnel. Do not fill >90% capacity to allow for thermal expansion.^[1]
- Closure: Cap tightly. Secondary containment (tray) is mandatory during storage.^[1]

Scenario B: Solid Waste (Contaminated Silica, Gloves, Wipes)

Principle: Prevent leaching of the alkylating agent into the lab trash.^[1]

- Primary Containment: Place contaminated silica gel (from columns) or heavily soiled wipes into a clear, sealable plastic bag (Ziploc type).^[1]
- Secondary Containment: Place the sealed bag into the laboratory's dedicated "Solid Hazardous Waste" drum/box.
- Labeling: Ensure the exterior drum is labeled "Debris contaminated with Toxic Organics."^[1]

Scenario C: Spill Cleanup & Chemical Deactivation (Quenching)

Expert Insight: While incineration is best for bulk waste, you may need to chemically deactivate a spill or clean glassware.^[1] We utilize a nucleophile to destroy the electrophilic "warhead."^[1]

The "Thiosulfate Quench" Protocol:

- Preparation: Prepare a solution of 10% Sodium Thiosulfate () in water.
- Application:
 - For Glassware: Soak contaminated glassware in this solution for 24 hours.[1] The thiosulfate anion () attacks the -carbon, displacing the chloride and rendering the molecule water-soluble and non-alkylating.[1]
 - For Spills: Cover the spill with absorbent pads.[1] Soak the pads with the thiosulfate solution.[1] Let sit for 15 minutes before collection.
- Disposal: The resulting mixture is less toxic but should still be disposed of as chemical waste (Aqueous Waste with Trace Organics) to maintain compliance.[1]

Regulatory Compliance (RCRA)

In the United States, this compound is not specifically listed on the EPA "P" or "U" lists.[1] However, the generator is responsible for determining characteristics.[1]

- Characteristic of Toxicity: If the waste stream contains significant concentrations, it is treated as toxic.[1]
- Characteristic of Ignitability (D001): If the compound is dissolved in a solvent with a flashpoint C (e.g., Ethyl Acetate, Hexanes), the entire mixture carries the D001 code.[1]
- Halogenated Solvents (F-List): If mixed with Methylene Chloride or Chloroform, apply F002 codes.[1]

References

- PubChem. (n.d.).^[1] 2-Chloro-N-phenethylacetamide Compound Summary. National Library of Medicine.^[1] Retrieved October 26, 2023, from [\[Link\]](#)^[1]
- National Research Council (US) Committee on Prudent Practices in the Laboratory. (2011). Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards, Updated Version. National Academies Press (US).^[1] "Chapter 8: Management of Waste." Retrieved from [\[Link\]](#)
- U.S. Environmental Protection Agency. (2023). Resource Conservation and Recovery Act (RCRA) Regulations.^{[1][2][3]} Retrieved from [\[Link\]](#)^[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- [1. 2-Chloro-N-phenethyl-acetamide | C10H12ClNO | CID 94921 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](#)
- [2. odu.edu \[odu.edu\]](#)
- [3. utiasafety.tennessee.edu \[utiasafety.tennessee.edu\]](#)
- To cite this document: BenchChem. [Proper Disposal Procedures: 2-Chloro-N-ethyl-N-phenylacetamide^{[1][2]}]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1593822/docs#proper-disposal-procedures-2-chloro-n-ethyl-n-phenylacetamide-1-2\]](https://www.benchchem.com/product/b1593822/docs#proper-disposal-procedures-2-chloro-n-ethyl-n-phenylacetamide-1-2)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

[Contact our Ph.D. Support Team for a compatibility check](#)